

Essential Safety and Logistical Information for Handling 4-Bromo-3-methylbenzohydrazide

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzohydrazide

Cat. No.: B118600

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **4-Bromo-3-methylbenzohydrazide**. Adherence to strict safety protocols and operational plans minimizes risks and ensures the integrity of experimental work. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Chemical Identifier:

- Product Name: 4-BROMO-3-METHYLBENZHYDRAZIDE
- CAS Number: 148672-43-9[1][2]
- Molecular Formula: C₈H₉BrN₂O[2]
- Molecular Weight: 229.07 g/mol [2]

Hazard Assessment and Engineering Controls

While a specific, comprehensive toxicological profile for **4-Bromo-3-methylbenzohydrazide** is not readily available, its structure as a substituted hydrazide and a brominated aromatic compound suggests that it should be handled with caution. Hydrazine and its derivatives are known for their potential toxicity.[3][4] Aromatic bromine compounds also warrant careful handling.[5][6] Therefore, it is crucial to assume the compound may present significant health risks.

All work involving **4-Bromo-3-methylbenzohydrazide** must be conducted in a properly functioning chemical fume hood to minimize the risk of inhalation.^[5]^[7] The work area should be clearly designated for hazardous substance use, and access should be restricted to authorized personnel.^[7] Emergency safety equipment, including an eyewash station and a safety shower, must be readily accessible.^[7]

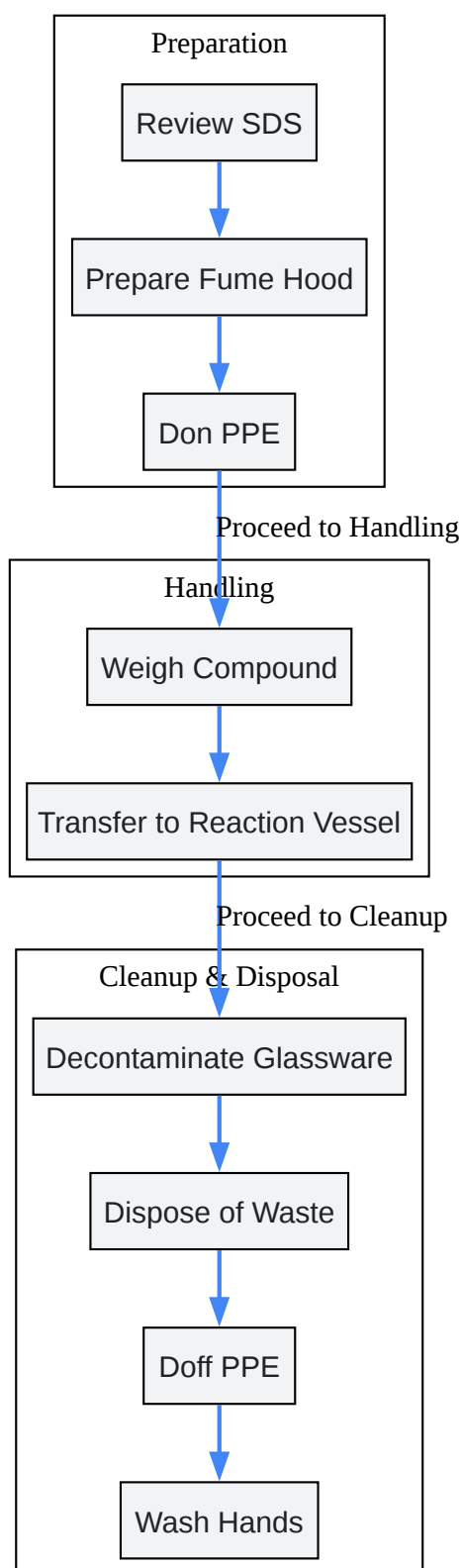
Personal Protective Equipment (PPE)

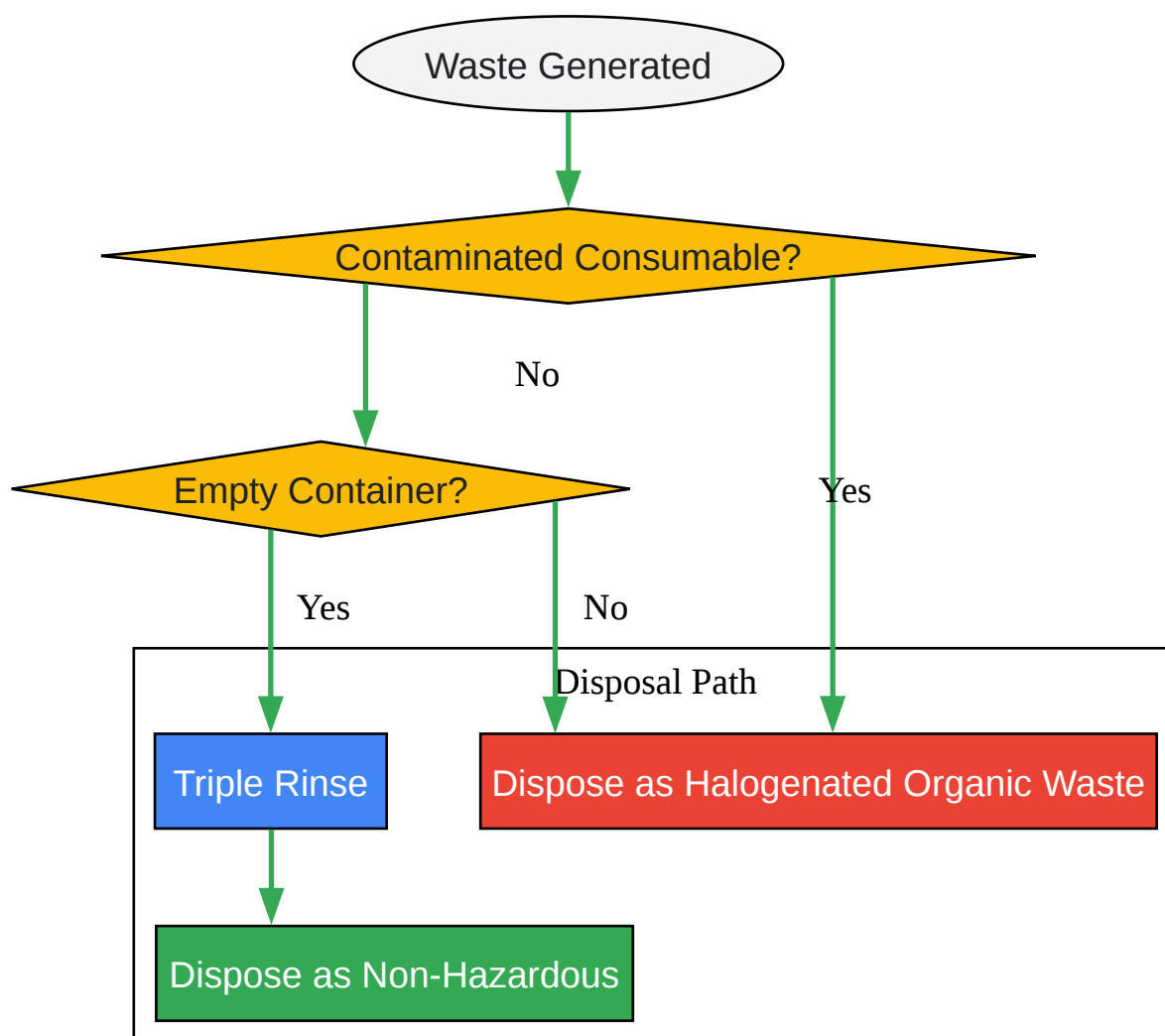
The use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.^[7]^[8] The following table summarizes the required PPE for handling this compound.

Body Part	Required PPE	Material/Standard Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. ^[3] ^[9] Always inspect gloves for integrity before use.
Eyes	Safety goggles or a face shield	Must be worn to protect from splashes and vapors. ^[3] ^[5]
Body	Flame-resistant lab coat	A lab coat made of 100% cotton or other flame-resistant material should be worn and fully buttoned. ^[3]
Feet	Closed-toe shoes	Shoes should fully cover the feet. ^[3]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for safely handling **4-Bromo-3-methylbenzohydrazide**. The following workflow outlines the key steps from preparation to cleanup.





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